

Safe Disposal of Carbamic Acid, Butyl-, 2-Propynyl Ester: A Procedural Guide

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Compound of Interest

Compound Name: Carbamic acid, butyl-, 2-propynyl ester

Cat. No.: B146780

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For Immediate Reference: Proper disposal of **carbamic acid, butyl-, 2-propynyl ester**, a non-halogenated carbamate ester, requires careful adherence to hazardous waste protocols. This substance is classified as harmful if swallowed or inhaled. All disposal procedures must comply with local, state, and federal regulations. Consultation of a specific Safety Data Sheet (SDS) for this compound is mandatory before handling and disposal.

This guide provides essential safety and logistical information for the proper disposal of **carbamic acid, butyl-, 2-propynyl ester** (CAS Number: 76114-73-3). The following procedures are based on general guidelines for non-halogenated carbamate esters and should be adapted to institutional protocols and the available SDS.

Key Safety and Disposal Data

| Parameter | Information | Source |
|-------------------------------------|--|--------------------|
| Chemical Name | Carbamic acid, butyl-, 2-propynyl ester | User Request |
| CAS Number | 76114-73-3 | [1] |
| Molecular Formula | C8H13NO2 | [1] |
| Physical Form | Liquid | [1] |
| Primary Hazards | Harmful if swallowed or inhaled. | [1] |
| Personal Protective Equipment (PPE) | Chemical safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat, and respiratory protection if ventilation is inadequate. | General Lab Safety |
| Incompatible Materials | Strong oxidizing agents, strong acids, and strong bases. | |
| Disposal Method | Collection as hazardous waste for incineration by a licensed professional waste disposal service. | [2] |
| Environmental Hazards | While specific data is limited, related carbamates are very toxic to aquatic life. Avoid release to the environment. | [2][3] |

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **carbamic acid, butyl-, 2-propynyl ester** in a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear chemical safety goggles at all times.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat is required.
- Ventilation: Conduct all handling and disposal procedures in a well-ventilated chemical fume hood.
- Contingency: Have a spill kit readily available.

2. Waste Collection:

- Container: Use a designated, properly labeled, and sealed hazardous waste container. The container should be compatible with organic waste.
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name ("**Carbamic acid, butyl-, 2-propynyl ester**"), and the associated hazards (e.g., "Toxic," "Harmful").
- Segregation: Do not mix with halogenated organic wastes or other incompatible chemical waste streams. Collect as a non-halogenated organic waste.

3. Disposal of Pure or Concentrated Chemical:

- Carefully transfer the chemical into the designated hazardous waste container using a funnel or other appropriate transfer device to minimize spills.
- Do not overfill the container; leave adequate headspace.
- Securely close the container after each addition.

4. Decontamination of Empty Containers and Glassware:

- Rinse the empty container or glassware that held the chemical three times with a suitable organic solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste in the same container as the original chemical.

- After decontamination, the glassware can be washed according to standard laboratory procedures. The "empty" container should be disposed of as unused product in accordance with institutional guidelines.^[4]

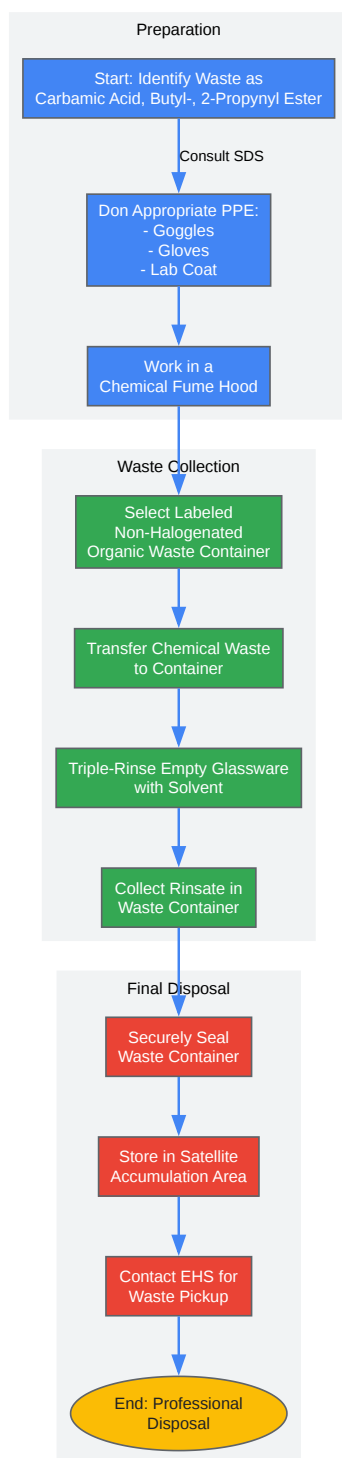
5. Final Disposal:

- Store the sealed hazardous waste container in a designated satellite accumulation area away from incompatible materials.
- Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed chemical waste management company.^[2] This material will likely be disposed of via incineration.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **carbamic acid, butyl-, 2-propynyl ester**.

Disposal Workflow for Carbamic Acid, Butyl-, 2-Propynyl Ester

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